

# Proper Disposal Procedures for Benzilic Acid

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## Compound of Interest

Compound Name: *Benzilic acid*

Cat. No.: *B119946*

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The proper disposal of **benzilic acid** is crucial for ensuring laboratory safety and environmental protection. As a chemical substance, its disposal is governed by local, regional, and national regulations. All waste must be managed in accordance with these guidelines and institutional protocols.<sup>[1][2][3][4]</sup>

## Immediate Safety and Handling

Before handling **benzilic acid** waste, it is essential to wear appropriate Personal Protective Equipment (PPE). This includes:

- Eye Protection: Tightly fitting safety goggles or glasses with side-shields.<sup>[5][6][7]</sup>
- Hand Protection: Chemical-impermeable gloves, which must be inspected before use.<sup>[5][7]</sup>
- Protective Clothing: A lab coat is mandatory. For larger spills, a full suit may be necessary.<sup>[8]</sup>
- Respiratory Protection: In case of insufficient ventilation or dust formation, use an approved dust respirator.<sup>[5][8]</sup>

Work should be conducted in a well-ventilated area, preferably under a fume hood, to avoid the formation and inhalation of dust.<sup>[5][7][8]</sup>

## Step-by-Step Disposal Protocol

Disposal of **benzilic acid** must be handled through an approved hazardous waste program, typically managed by an institution's Environmental Health and Safety (EHS) office.<sup>[1]</sup> Under

no circumstances should **benzilic acid** be disposed of in the regular trash or down the sanitary sewer.[\[1\]](#)[\[5\]](#)[\[7\]](#)[\[9\]](#)

#### 1. Waste Collection and Segregation:

- Solid Waste: Collect pure **benzilic acid** waste, along with any chemically contaminated lab trash (e.g., gloves, absorbent paper), in a designated hazardous waste container.[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[10\]](#)
- Spill Cleanup:
  - Small Spills: Use appropriate tools to carefully place the spilled solid into a suitable waste disposal container.[\[8\]](#)
  - Large Spills: Use a shovel to transfer the material into a convenient waste disposal container.[\[8\]](#)
- Avoid Contamination: Do not let the chemical enter drains.[\[5\]](#)[\[7\]](#) Prevent discharge into the environment.[\[5\]](#)

#### 2. Container Management:

- Container Selection: Use a container that is in good condition, free of leaks, and compatible with **benzilic acid**. Plastic containers are often preferred over glass.[\[1\]](#)[\[11\]](#) The container must have a leak-proof, screw-on cap.[\[10\]](#)
- Labeling: As soon as waste is added, the container must be labeled with a hazardous waste tag.[\[1\]](#)[\[12\]](#) The label must include:
  - The words "Hazardous Waste".[\[1\]](#)
  - The full chemical name: "**Benzilic Acid**". Abbreviations and chemical formulas are not permitted.[\[1\]](#)
  - For mixtures, list each chemical component and its quantity.[\[1\]](#)
  - Date of waste generation and place of origin (e.g., department, room number).[\[1\]](#)
  - The Principal Investigator's name and contact number.[\[1\]](#)

- Storage: Keep waste containers tightly closed except when adding waste.[\[5\]](#)[\[8\]](#)[\[10\]](#)[\[11\]](#) Store them in a cool, well-ventilated, and dry place, segregated from incompatible materials.[\[5\]](#)[\[8\]](#)[\[10\]](#)[\[11\]](#) Secondary containment is required to capture any potential leaks.[\[10\]](#)

### 3. Final Disposal:

- Professional Disposal: The primary recommended method for disposal is through a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.[\[5\]](#)[\[7\]](#)
- EHS Pickup: Contact your institution's EHS office to schedule a collection of the hazardous waste.[\[1\]](#) Do not exceed storage time or quantity limits (e.g., 90 days, 55 gallons) before requesting a pickup.[\[10\]](#)
- Empty Containers: An empty container that held **benzilic acid** must be triple-rinsed with a suitable solvent. This rinsate must be collected and disposed of as hazardous waste.[\[11\]](#)[\[12\]](#) After rinsing and drying, the original labels should be defaced, and the container may then be disposed of as regular trash.[\[11\]](#)[\[12\]](#)

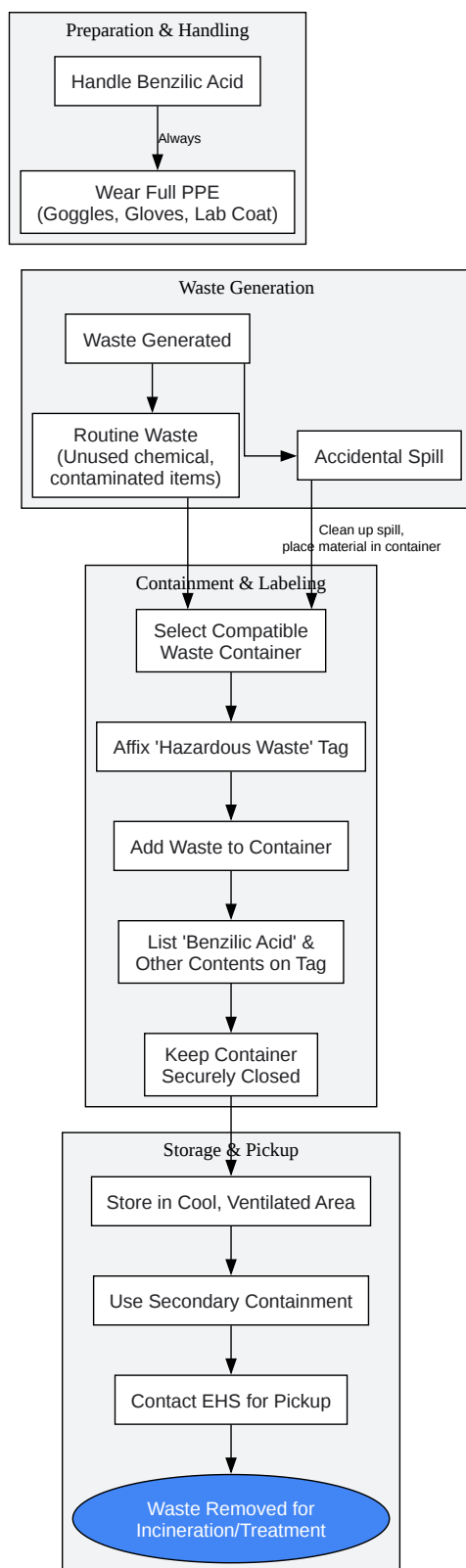
## Chemical and Physical Properties

The following table summarizes key quantitative data for **benzilic acid**.

Property	Value
Molecular Formula	C <sub>14</sub> H <sub>12</sub> O <sub>3</sub>
Molecular Weight	228.25 g/mol <a href="#">[8]</a>
Melting Point	149 - 151 °C
Boiling Point	180 °C <a href="#">[8]</a>
pKa	3.05 at 18 °C <a href="#">[13]</a>
Acute Oral Toxicity (LD50)	2000 mg/kg (Mouse) <a href="#">[8]</a>

## Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **benzilic acid** waste in a laboratory setting.



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Caption: Workflow for the safe disposal of **benzilic acid**.

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